

An In-Depth Technical Guide to 2-Iodo-1,4-benzenediamine

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Compound of Interest

Compound Name: *2-Iodo-1,4-benzenediamine*

Cat. No.: *B186498*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Iodo-1,4-benzenediamine**, a valuable building block in organic synthesis, particularly for the development of novel pharmaceuticals and functional materials. This document outlines its chemical and physical properties, commercial availability, and provides insights into its synthesis and reactivity.

Chemical Properties and Commercial Availability

2-Iodo-1,4-benzenediamine, also known as 2-iodo-para-phenylenediamine, is a substituted aromatic amine. Its structure, featuring an iodine atom and two amino groups on a benzene ring, makes it a versatile reagent in cross-coupling reactions and as a precursor for the synthesis of more complex molecules.

A summary of its key properties is provided in the table below:

Property	Value	Reference
CAS Number	69951-01-5	[1] [2]
Molecular Formula	C ₆ H ₇ IN ₂	[1] [2] [3]
Molecular Weight	234.04 g/mol	[1] [2] [3]
Melting Point	109-110 °C	[4]
Appearance	Solid	[4]
Purity	Typically ≥97%	[4]

Commercial Suppliers:

2-Iodo-1,4-benzenediamine is available from a range of chemical suppliers catering to the research and development sector. Notable suppliers include:

- Santa Cruz Biotechnology[\[1\]](#)[\[2\]](#)
- Fluorochem[\[4\]](#)
- BLD Pharm[\[5\]](#)[\[6\]](#)
- LookChem
- ChemUniverse

Researchers can inquire with these suppliers for various quantities, purity grades, and accompanying analytical data such as Certificates of Analysis (CoA) and Safety Data Sheets (SDS). Some suppliers, like BLD Pharm, may also provide spectral data such as NMR, HPLC, and LC-MS upon request.[\[5\]](#)[\[6\]](#)

Synthesis of 2-Iodo-1,4-benzenediamine

While a specific, detailed experimental protocol for the synthesis of **2-Iodo-1,4-benzenediamine** is not readily available in the public domain, general methods for the synthesis of substituted phenylenediamines can be adapted. One common approach involves

the direct iodination of 1,4-benzenediamine or its derivatives. Another strategy is the reduction of a corresponding nitroaniline derivative.

A potential synthetic route is outlined below. This should be considered a general guideline and would require optimization for safety and yield.

Hypothetical Synthetic Workflow:



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Hypothetical synthesis of **2-Iodo-1,4-benzenediamine**.

General Experimental Considerations (for the hypothetical synthesis):

- Step 1: Nitration of 4-aminoacetanilide: Acetanilide is treated with a mixture of nitric acid and sulfuric acid at low temperatures to introduce a nitro group. The amino group is protected as an acetamide to control the regioselectivity of the nitration.
- Step 2: Sandmeyer Reaction: The amino group of the resulting 2-nitro-4-aminoacetanilide is diazotized using sodium nitrite and a strong acid (e.g., hydrochloric acid) at low temperatures. The resulting diazonium salt is then treated with a solution of potassium iodide to introduce the iodine atom onto the aromatic ring.
- Step 3: Hydrolysis and Reduction: The acetyl protecting group is removed by acid or base hydrolysis. Subsequently, the nitro group is reduced to an amino group. A common method for this reduction is the use of a metal in acidic media, such as iron filings in the presence of hydrochloric acid.

Purification: The final product would typically be purified by recrystallization or column chromatography.

Applications in Organic Synthesis

2-Iodo-1,4-benzenediamine is a valuable intermediate in the synthesis of a variety of organic molecules. The presence of two nucleophilic amino groups and an iodine atom, which can participate in various cross-coupling reactions, allows for diverse synthetic transformations.

Potential Reaction Scheme:

The following diagram illustrates a potential use of **2-Iodo-1,4-benzenediamine** in a multi-step synthesis, for example, the synthesis of a substituted benzimidazole derivative, which is a common scaffold in medicinal chemistry.



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Potential synthetic application of **2-Iodo-1,4-benzenediamine**.

General Experimental Protocol for the Synthesis of a Substituted Benzimidazole:

- Step 1: Acylation: **2-Iodo-1,4-benzenediamine** is reacted with an acyl chloride (R'-COCl) or a carboxylic acid in the presence of a coupling agent. This reaction typically proceeds at one of the amino groups.
- Step 2: Cyclization: The resulting N-(4-amino-3-iodophenyl)amide is then cyclized to form the benzimidazole ring. This is often achieved by heating, sometimes in the presence of an acid catalyst.
- Step 3: Cross-Coupling: The iodine atom on the benzimidazole ring can then be used in a variety of cross-coupling reactions, such as the Suzuki coupling depicted, to introduce further diversity into the molecule. This step typically involves a palladium catalyst and a suitable coupling partner, such as a boronic acid (R'-B(OH)₂).

Safety Information

2-Iodo-1,4-benzenediamine is a chemical that should be handled with care in a laboratory setting. It is important to consult the Safety Data Sheet (SDS) provided by the supplier before use. General safety precautions include:

- Working in a well-ventilated fume hood.
- Wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoiding inhalation of dust and contact with skin and eyes.

Conclusion

2-Iodo-1,4-benzenediamine is a commercially available and synthetically versatile molecule. Its unique combination of functional groups makes it a valuable starting material for the synthesis of a wide range of complex organic compounds, particularly in the fields of medicinal chemistry and materials science. While detailed, publicly available experimental protocols are limited, the general principles of aromatic amine and aryl iodide chemistry provide a solid foundation for its use in research and development. Researchers are encouraged to consult with commercial suppliers for detailed product specifications and to perform thorough literature searches for specific applications.

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